

# Health and Safety Technical Guide: 3-Methoxy-N-methylaniline

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## Compound of Interest

Compound Name: 3-Methoxy-N-methylaniline

Cat. No.: B077206

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified individuals in research and development settings. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with official safety documentation and established laboratory safety protocols. All users should conduct their own risk assessments before handling this chemical.

## Chemical Identification and Physical Properties

**3-Methoxy-N-methylaniline**, also known as N-Methyl-m-anisidine, is an aromatic amine with the chemical formula C<sub>8</sub>H<sub>11</sub>NO.<sup>[1]</sup> It is a combustible liquid that presents several health and safety considerations that necessitate careful handling and storage.

Table 1: Physicochemical Properties of **3-Methoxy-N-methylaniline**

Property	Value	Source(s)
CAS Number	14318-66-2	<a href="#">[1]</a>
EC Number	238-259-9	<a href="#">[1]</a>
Molecular Weight	137.18 g/mol	<a href="#">[1]</a>
Appearance	Colorless to brown viscous liquid	<a href="#">[2]</a>
Boiling Point	239-240 °C (lit.)	<a href="#">[1]</a>
Density	1.049 g/mL at 25 °C (lit.)	<a href="#">[1]</a>
Flash Point	> 110 °C (> 230 °F) - closed cup	<a href="#">[1]</a>
Refractive Index	n20/D 1.5690 (lit.)	<a href="#">[1]</a>

## Hazard Identification and Classification

**3-Methoxy-N-methylaniline** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity and the potential for skin sensitization.

Table 2: GHS Classification for **3-Methoxy-N-methylaniline**

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning
Skin Sensitization	1	H317: May cause an allergic skin reaction	GHS07	Warning

(Source:[\[1\]](#))

## Toxicological Information

Detailed toxicological data for **3-Methoxy-N-methylaniline** is limited. Therefore, data for structurally related compounds such as m-Anisidine and N-methylaniline are often used to infer potential hazards. Aromatic amines as a class are known for their potential to cause methemoglobinemia, and some are considered carcinogenic.[3][4]

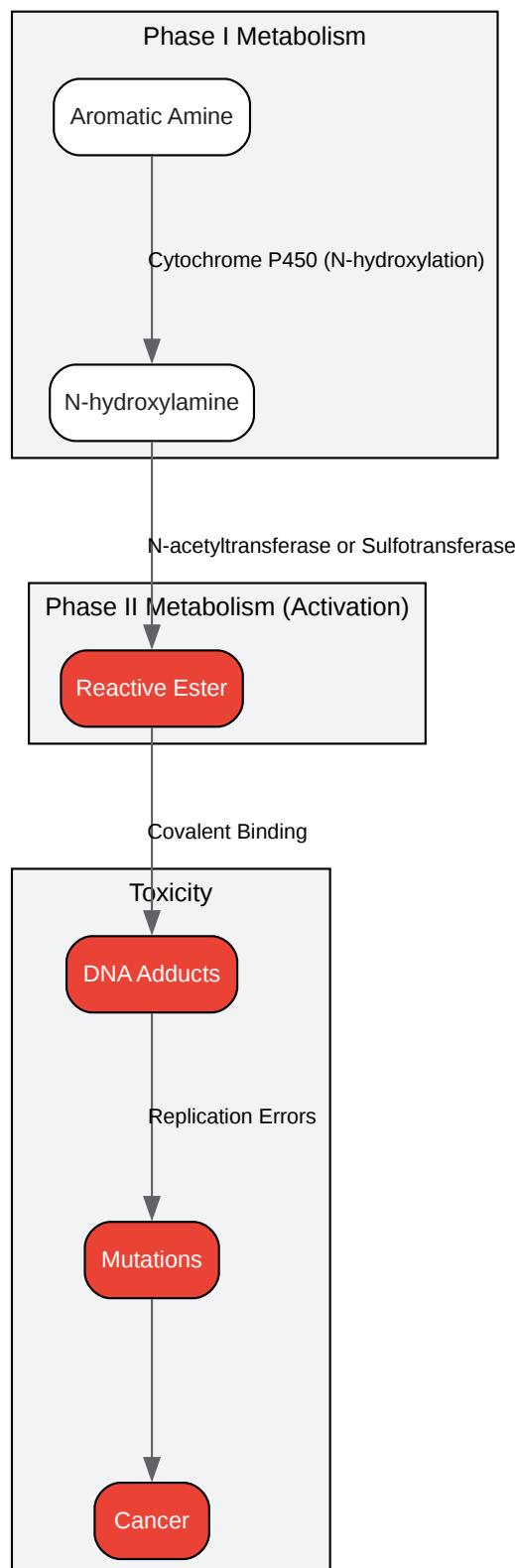
Table 3: Toxicological Data for **3-Methoxy-N-methylaniline** and Related Compounds

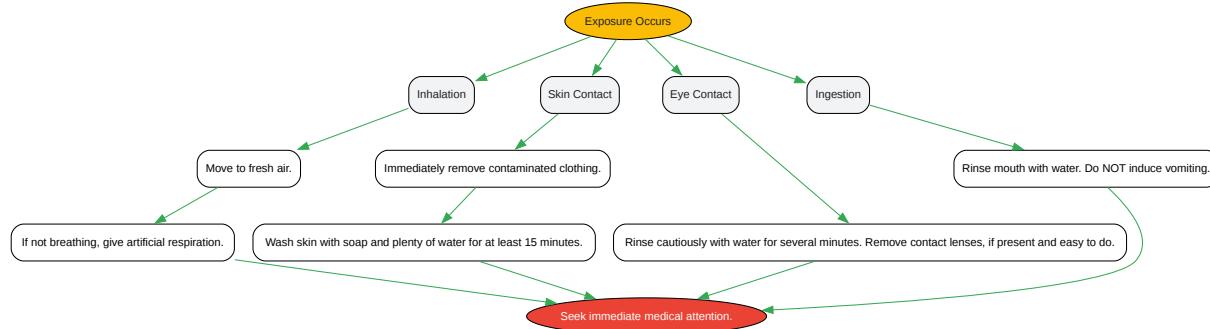
Substance	Test	Route	Species	Value	Source(s)
3-Methoxy-N-methylaniline	Acute Toxicity	Oral	-	Category 4 (Harmful if swallowed)	[1]
m-Anisidine	LD50	Oral	Rat	526 mg/kg	[5]
N-methylaniline	Acute Toxicity	Oral	-	Toxic if swallowed	[3]
N-methylaniline	Acute Toxicity	Dermal	-	Toxic in contact with skin	[3]
N-methylaniline	Acute Toxicity	Inhalation	-	Fatal if inhaled	[3]

Note: The toxicological properties of **3-Methoxy-N-methylaniline** have not been fully investigated. The information for related compounds should be used for preliminary hazard assessment.

## Mechanism of Toxicity: Aromatic Amine Metabolism

Aromatic amines, including **3-Methoxy-N-methylaniline**, are generally not directly toxic but can be metabolically activated in the body to form reactive intermediates that can lead to adverse health effects. The primary pathway involves N-hydroxylation by cytochrome P450 enzymes to form N-hydroxylamines.[6][7] These intermediates can be further esterified to form reactive N-acetoxyarylamines or sulfates.[6] These ultimate carcinogens can form covalent adducts with DNA, which, if not repaired, can lead to mutations and potentially cancer.[6][8]





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